

An In-Depth Technical Guide to 2-Ethylhexyl Carbamate

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Compound of Interest

Compound Name: 2-Ethylhexyl carbamate

CAS No.: 4248-21-9

Cat. No.: B1594566

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a focused examination of the fundamental molecular properties of **2-Ethylhexyl carbamate**, a key organic compound. Understanding these core characteristics is a prerequisite for its application in synthesis, material science, and pharmaceutical development, where precise stoichiometry and structural knowledge are paramount.

Section 1: Core Molecular Identifiers

The foundational attributes of any chemical compound are its molecular formula and weight. These values are critical for virtually all quantitative applications, from calculating reaction yields and preparing solutions of specific molarity to interpreting the results of mass spectrometry.

The molecular formula of **2-Ethylhexyl carbamate** is C₉H₁₉NO₂. This formula enumerates the constituent atoms: nine carbon, nineteen hydrogen, one nitrogen, and two oxygen atoms.

The molecular weight is derived by summing the atomic weights of these constituent atoms. Based on the chemical formula, the molecular weight of **2-Ethylhexyl carbamate** is 173.25

g/mol [1]. This value is the cornerstone for converting between the mass and moles of the substance, a daily necessity in any research and development setting.

For clarity and ease of reference, these core identifiers are summarized below.

Identifier	Value	Source
IUPAC Name	2-Ethylhexyl carbamate	N/A
CAS Number	4248-21-9	[1]
Molecular Formula	C ₉ H ₁₉ NO ₂	[1]
Molecular Weight	173.25 g/mol	[1]
SMILES	NC(OCC(CC)CCCC)=O	[1]

Section 2: Structural Visualization

To complement the empirical formula, a structural representation is essential for understanding the compound's stereochemistry and predicting its reactivity. **2-Ethylhexyl carbamate** consists of a carbamate functional group (-OCONH₂) ester-linked to a 2-ethylhexyl alkyl chain. The "2-ethyl" designation indicates that an ethyl group is branched at the second carbon position of the main hexyl chain attached to the carbamate oxygen.

This structural arrangement imparts specific physicochemical properties, such as hydrophobicity from the alkyl chain and hydrogen bonding capability from the carbamate's N-H and C=O moieties.

Caption: 2D structure of **2-Ethylhexyl carbamate**.

References

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Sources

- 1. 4248-21-9[2-Ethylhexyl carbamate]BLDpharm [bldpharm.com]
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